

The Role of ABN401 in MET-Addicted Cancer: A Technical Overview

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Compound of Interest

Compound Name: ABN401

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This technical guide provides an in-depth analysis of **ABN401** (Vabametakib), a highly potent and selective ATP-competitive inhibitor of the c-MET receptor tyrosine kinase. It consolidates preclinical and clinical data, focusing on the mechanism of action, efficacy in MET-addicted cancer models, and the experimental methodologies used for its evaluation.

Introduction: Targeting MET in Oncology

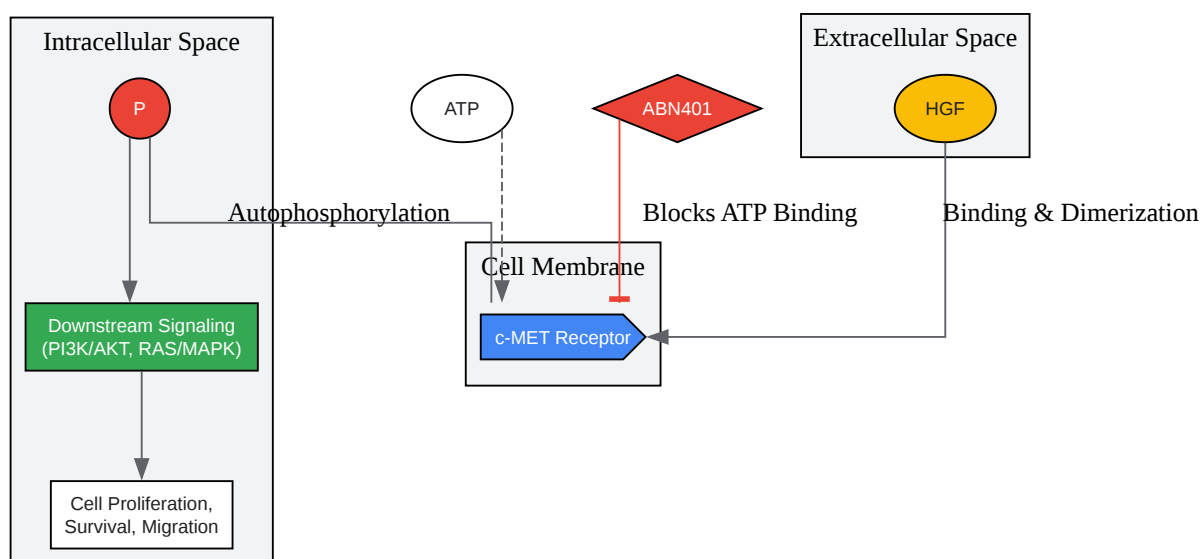
The Mesenchymal-Epithelial Transition (MET) receptor tyrosine kinase, and its ligand, Hepatocyte Growth Factor (HGF), are crucial for normal cellular processes like embryonic development and tissue repair.^{[1][2]} However, dysregulation of the HGF/MET signaling axis is a well-established driver in tumorigenesis. Aberrant MET activation—caused by gene amplification, exon 14 skipping mutations, or protein overexpression—promotes tumor proliferation, invasion, angiogenesis, and metastasis.^{[1][3]} This phenomenon, termed "MET addiction," renders cancer cells highly dependent on MET signaling for their survival and growth, making MET an attractive therapeutic target.^[1]

ABN401 is an innovative, orally administered small molecule inhibitor specifically designed to target cancers driven by MET alterations. It has demonstrated high selectivity and potent anti-

tumor activity in various preclinical models and promising efficacy in clinical trials, particularly in non-small cell lung cancer (NSCLC) harboring MET exon 14 skipping mutations.

Mechanism of Action: Selective Inhibition of MET Signaling

ABN401 functions as a selective, ATP-competitive inhibitor of the MET kinase domain. Molecular docking simulations show that **ABN401** binds to the hinge region of the ATP-binding pocket of the MET kinase, stabilized by hydrogen bonds and hydrophobic interactions. By occupying this site, **ABN401** effectively blocks the autophosphorylation of the MET receptor, thereby inhibiting the activation of its downstream signaling cascades, including the PI3K/AKT and RAS/MAPK pathways. This disruption of the aberrant signaling cascade ultimately leads to the suppression of tumor cell growth and proliferation. A kinase selectivity profile against 571 kinases confirmed that **ABN401** is highly selective for MET.



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Caption: ABN401 Mechanism of Action. (Max Width: 760px)

Preclinical Efficacy in MET-Addicted Models

ABN401 has demonstrated significant anti-tumor activity in a range of preclinical models, including cancer cell lines, cell line-derived xenografts (CDX), and patient-derived xenografts (PDX).

In Vitro Cytotoxicity

ABN401 shows potent cytotoxic activity against MET-addicted cancer cell lines, with IC50 values in the low nanomolar range. In contrast, no significant cell killing is observed in c-MET negative or normal cell lines, highlighting its specificity.

Cell Line	Cancer Type	MET Status	IC50 (nM)
SNU5	Gastric Cancer	MET Amplification	~2
EBC-1	NSCLC	MET Amplification	~5
SNU638	Gastric Cancer	MET Amplification	~43
H1993	NSCLC	MET Amplification	Several nM
H596	NSCLC	MET Amplification	Several nM
HFE145	Normal Gastric	MET Negative	>10,000

Table 1: In Vitro Cytotoxic Activity of **ABN401** in various cell lines. Data sourced from Kim J, et al. (2020).

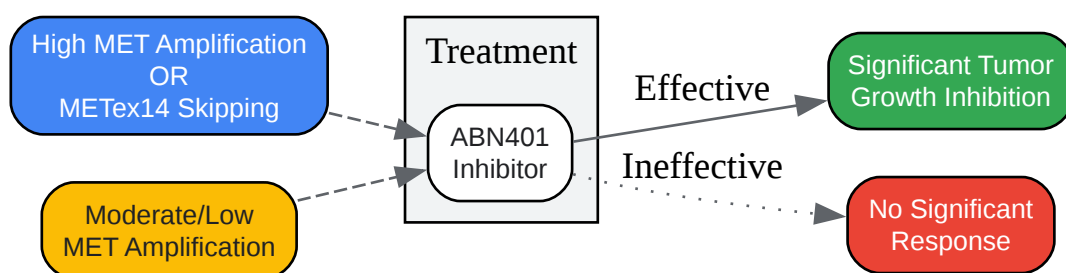
In Vivo Anti-Tumor Activity

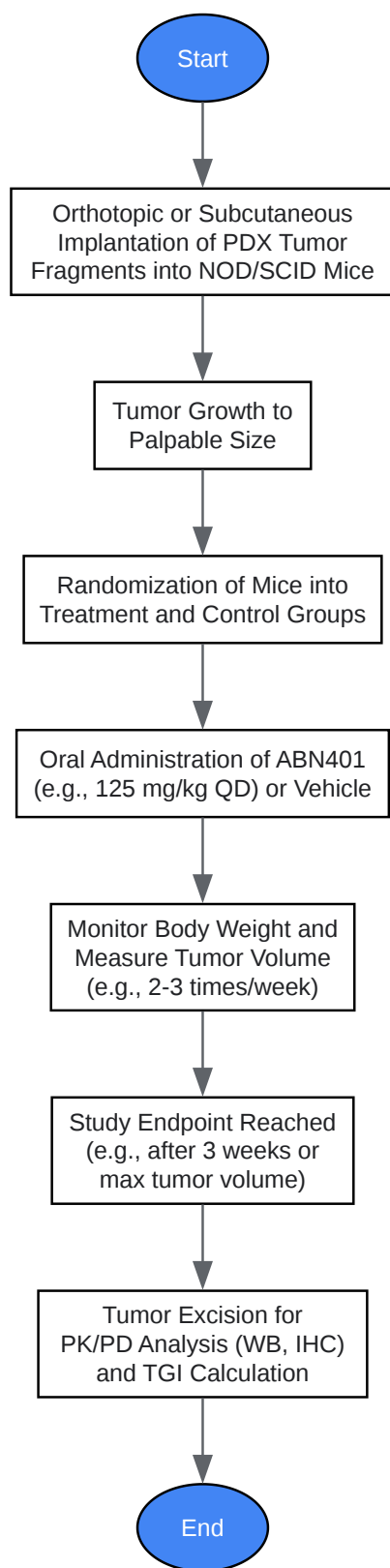
The efficacy of **ABN401** has been validated in vivo using both CDX and PDX models. These studies show that **ABN401** significantly suppresses tumor growth in models with high MET amplification or MET exon 14 skipping mutations. The response to **ABN401** is strongly correlated with the MET status of the tumor, emphasizing the importance of patient selection based on MET oncogenic addiction.

Model Type	Model Name	Cancer Type	MET Aberration	Treatment	Tumor Growth Inhibition (TGI)
CDX	SNU5	Gastric Cancer	High Amplification	ABN401	Significant Suppression
CDX	EBC-1	NSCLC	High Amplification	ABN401	Significant Suppression
PDX	LU5349	NSCLC (Brain Mets)	High Amplification	125 mg/kg QD	Up to 95%
PDX	LU5406	NSCLC (Brain Mets)	High Amplification	125 mg/kg QD	Up to 99%
PDX	GA3121	Gastric Cancer	High Amplification	ABN401	Significant Suppression
PDX	LU2503	NSCLC	METex14 Skipping	ABN401	Significant Suppression
PDX	GA2278	Gastric Cancer	Moderate Amplification	ABN401	No Significant Suppression

Table 2: In Vivo Efficacy of **ABN401** in Xenograft Models. Data sourced from Kim J, et al. (2020) and Rajasekaran N, et al. (2023).

The relationship between MET status and **ABN401** efficacy underscores a clear dependency, where tumors with high levels of MET amplification or specific mutations are highly sensitive to the inhibitor.





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